

2H-Indazol-2-ol: Functional Group Classification & Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5,6-Dimethoxy-2H-indazol-2-ol

CAS No.: 58522-62-6

Cat. No.: B15463649

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Executive Summary & Functional Classification

2H-indazol-2-ol (also referred to as N-hydroxy-2H-indazole) represents a distinct class of N-hydroxy fused azoles. Unlike the thermodynamically dominant 1H-indazole tautomer, the 2H-indazole core adopts a quinonoid electronic structure.^[1]

The 2-hydroxyl functional group classifies this moiety as a cyclic N-hydroxylamine, often behaving as a bioisostere of carboxylic acids or hydroxamic acids due to its acidity and hydrogen-bonding capability.

Core Classification Hierarchy

- Chemical Class: Fused N-Heterocycle (Indazole).
- Sub-Class: N-Hydroxyazole / Azole N-Oxide.
- Electronic Character: Quinonoid (2H-form).
- Medicinal Role: Bioisostere (Carboxylic Acid, Hydroxamic Acid), Metal Chelator.

Structural Characterization & Tautomerism

The reactivity of 2H-indazol-2-ol is governed by the tautomeric equilibrium between the N-hydroxy form and the N-oxide form, as well as the annular tautomerism of the indazole ring itself.

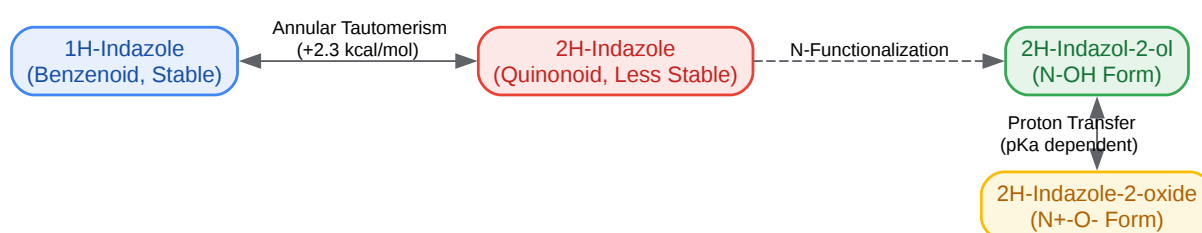
Tautomeric Equilibrium

While 1H-indazole is aromatic (benzenoid) and more stable by ~2.3 kcal/mol, the introduction of the N-hydroxy group at position 2 stabilizes the 2H-quinonoid form through intramolecular hydrogen bonding or specific solvent interactions.

- Form A (2H-Indazol-2-ol): The proton is located on the oxygen (N-OH). This form acts as a weak acid.
- Form B (2H-Indazole-2-oxide): The zwitterionic N-oxide form (N^+-O^-). This form is relevant in polar solvents and crystal lattices.

Visualization of Tautomeric Pathways

The following diagram illustrates the relationship between the 1H and 2H tautomers and the N-oxide equilibrium.



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Figure 1: Tautomeric landscape of Indazole and its N-hydroxy derivatives.

Physicochemical Properties

Understanding the acid-base profile is critical for using this group in drug design.

Property	Value / Characteristic	Relevance in Drug Design
pKa (N-OH)	~6.0 – 9.0 (Est.)	Acts as a mild acid; deprotonates at physiological pH to form the N-oxide anion.
H-Bonding	Donor (OH) & Acceptor (N/O)	Excellent mimic for carboxylates (-COO ⁻) or hydroxamates (-CONHO ⁻).
Lipophilicity	Moderate (logP ~1.0–2.0)	More lipophilic than carboxylic acids; improves membrane permeability.
Stability	Redox Sensitive	Can be reduced to 2H-indazole; N-O bond is susceptible to cleavage under strong reducing conditions.

“

Note on Acidity: While unsubstituted 1-hydroxyindazole has a pKa ~4–5 (similar to carboxylic acids), the 2-hydroxy isomer is generally less acidic (pKa > 6) due to the distinct electronic stabilization of the conjugate base in the quinonoid system.

Synthesis Protocols

The most authoritative method for synthesizing 2H-indazoles and their N-hydroxy/oxide derivatives is the Davis-Beirut Reaction. This reaction converts o-nitrobenzylamines into 2H-indazoles under basic conditions.

Protocol: The Davis-Beirut Reaction

Objective: Synthesis of 2H-indazole-2-ol derivatives from o-nitrobenzylamine. Mechanism: Base-mediated intramolecular cyclization involving a nitroso-imine intermediate.

Reagents & Materials

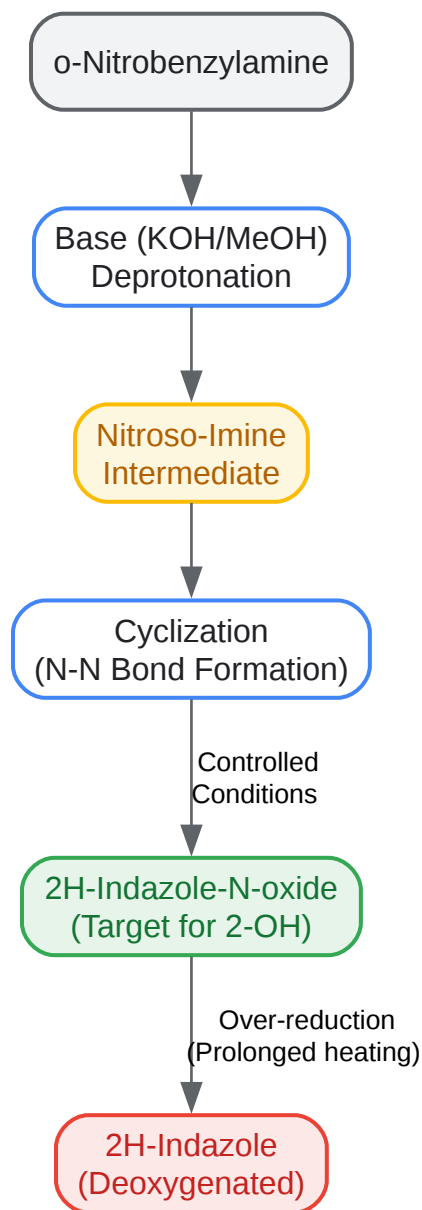
- Substrate: o-Nitrobenzylamine derivative (1.0 equiv).
- Base: KOH (10.0 equiv) or NaOH.
- Solvent: Methanol (MeOH) or Ethanol (EtOH) with 15% Water.
- Conditions: Reflux (60–80 °C) for 2–12 hours.

Step-by-Step Methodology

- Preparation: Dissolve the o-nitrobenzylamine (e.g., N-(2-nitrobenzyl)aniline) in MeOH/H₂O (85:15 v/v).
- Base Addition: Add solid KOH pellets (10 equiv) to the stirred solution. Caution: Exothermic.
- Reflux: Heat the mixture to reflux. The solution typically turns deep red/orange, indicating the formation of the o-nitrosobenzylimine intermediate.
- Monitoring: Monitor by TLC (EtOAc/Hexane) for the disappearance of the starting nitro compound.
- Workup:
 - Cool to room temperature.
 - Concentrate under reduced pressure to remove bulk alcohol.
 - Dilute with water and extract with Dichloromethane (DCM) or Ethyl Acetate.
 - Wash organic layer with brine, dry over Na₂SO₄, and concentrate.
- Purification: Purify via flash column chromatography on silica gel.

Yield: Typically 60–85%. Note: To isolate the N-oxide/N-ol specifically, milder reduction conditions or interrupted cyclization (avoiding full deoxygenation) may be required, often reported as "interrupted Davis-Beirut" or utilizing specific substituents that stabilize the N-oxide.

Synthesis Workflow Diagram



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Figure 2: The Davis-Beirut reaction pathway for 2H-indazole synthesis.

Medicinal Chemistry Applications

The 2H-indazol-2-ol group is a versatile scaffold in modern drug discovery, primarily utilized for its bioisosteric properties.

Bioisosterism Strategy

- **Carboxylic Acid Replacement:** The N-OH group provides a planar, acidic proton donor/acceptor motif similar to -COOH but with improved permeability and distinct metabolic stability (avoiding glucuronidation).
- **Hydroxamic Acid Mimic:** In metalloenzyme inhibitors (e.g., HDAC, MMP), the 2-hydroxyindazole can chelate metal ions (Zn^{2+} , Fe^{3+}) in a bidentate fashion using the N-OH oxygen and the N-1 nitrogen.

Case Study: Antimicrobial & Kinase Inhibitors

Research indicates that 2-substituted indazoles, including the N-hydroxy variants, exhibit potent biological activity.^[2]

- **Mechanism:** The quinonoid structure allows for specific pi-stacking interactions in ATP-binding pockets of kinases.
- **Example:** Analogues of Pazopanib (a tyrosine kinase inhibitor) utilizing the 2H-indazole core have been explored to alter solubility and binding kinetics.

References

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- To cite this document: BenchChem. [2H-Indazol-2-ol: Functional Group Classification & Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15463649/docs#2h-indazol-2-ol-functional-group-classification-technical-guide>]

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